

Essential Safety and Handling Guide for Glutaraldehyde (Einecs 260-048-5)

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Compound of Interest

Compound Name: *Einecs 260-048-5*

Cat. No.: *B15349187*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential, immediate safety and logistical information for handling Glutaraldehyde (**Einecs 260-048-5**), a compound widely used as a disinfectant, sterilant, and tissue fixative. Adherence to these procedural steps is critical for ensuring laboratory safety and proper disposal.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against exposure to glutaraldehyde vapors and liquid. A workplace hazard assessment should be conducted to determine the appropriate PPE for specific tasks.^{[1][2]}

PPE Category	Specifications
Hand Protection	Use gloves made of materials impervious to glutaraldehyde, such as Butyl rubber, Nitrile rubber, Polyethylene, or Viton™.[3] Latex gloves are not recommended for prolonged contact.[1][4] Gloves should have long cuffs to protect the forearms.[1]
Eye and Face Protection	Wear chemical splash goggles.[1][3] When there is a risk of splashing, a full-face shield should be used in addition to goggles.[1][4] Standard surgical masks with eye shields are not a substitute.[1]
Respiratory Protection	Respiratory protection may be necessary if ventilation is inadequate to maintain exposure below acceptable limits. The selection of a respirator must be based on the potential airborne concentration and in accordance with OSHA's Respiratory Protection Standard (29 CFR 1910.134).[1][5] Surgical masks do not offer protection against glutaraldehyde vapors.[1]
Protective Clothing	Wear an impervious chemical-protective apron, lab coat, or coveralls.[1][3] Protective clothing should be made of materials like polyethylene or polyvinyl chloride.[3] Impervious boots or shoe covers should be worn if there is a risk of spills.[1]

Operational Plans for Safe Handling

Safe work practices are essential to minimize exposure. Only trained personnel should handle glutaraldehyde.[5]

Storage and Transportation:

- Store glutaraldehyde in tightly sealed, properly labeled containers in a cool, well-ventilated, and secure area.[\[2\]](#)[\[5\]](#)
- Transport glutaraldehyde in closed containers with tight-fitting lids to prevent spills.[\[5\]](#)

Handling Procedures:

- Ventilation: Always handle glutaraldehyde in a well-ventilated area, preferably within a functioning laboratory fume hood.[\[4\]](#)[\[5\]](#) An air exchange rate of at least 10 air changes per hour is recommended for rooms where it is used.[\[4\]](#)
- Pouring and Mixing: When transferring or pouring, do so carefully to minimize splashing.[\[5\]](#) Use safety nozzles with flexible spouts and shut-off valves where possible.[\[5\]](#)
- Container Management: Keep containers and soaking basins covered with tight-fitting lids as much as possible.[\[5\]](#)
- Emergency Eyewash and Shower: Ensure that emergency eyewash stations and safety showers are readily accessible (within 10 seconds travel time or 100 feet) in the immediate work area.[\[4\]](#)

Disposal Plan

Proper disposal of glutaraldehyde waste is crucial to protect the environment and public health.

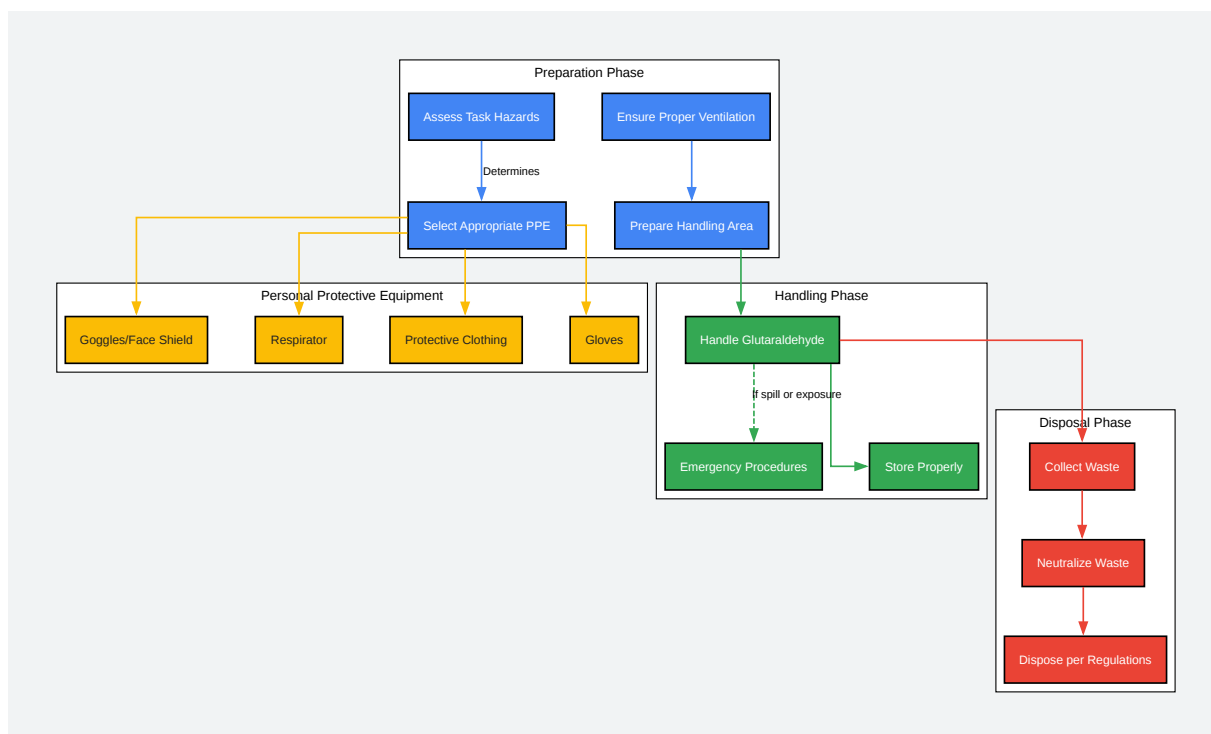
Spill Cleanup:

- Evacuate and restrict access to the spill area.
- Wear appropriate PPE, including respiratory protection, for the cleanup.[\[1\]](#)
- Use absorbent materials, such as sand or diatomaceous earth, to contain the spill.[\[6\]](#)
- Collect the absorbed material into a labeled, lidded waste container.[\[1\]](#)
- Thoroughly rinse the spill area with water after the absorbent material has been removed.[\[4\]](#)

Waste Disposal:

- Spent glutaraldehyde solutions are considered hazardous waste.[7]
- Neutralization: Before disposal, glutaraldehyde solutions may need to be neutralized. Glycine-based neutralizers are a common and effective method.[7][8] Sodium bisulfate can also be used but may create other toxic compounds.[7]
- Regulatory Compliance: Always dispose of glutaraldehyde in accordance with local, state, and federal regulations.[8] Contact your local Publicly Owned Treatment Works (POTW) to determine if neutralized solutions can be discharged into the sanitary sewer.[7][8]
- Never pour untreated glutaraldehyde down the drain without authorization.[7] Dilution with water is not a substitute for proper treatment.[7]

Logical Relationship Diagram: Glutaraldehyde Safety Workflow



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